

Technical Guide: Physicochemical Properties of 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid

Cat. No.: B1296359

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid**, focusing on its molecular weight and elemental composition.

Molecular Identity and Weight

4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid is a pyrimidine derivative with the chemical structure incorporating hydroxyl, methylthio, and carboxylic acid functional groups. Its molecular identity is definitively established by its chemical formula and molecular weight.

The empirical formula for this compound is $C_6H_6N_2O_3S$.^{[1][2]} Based on this formula, the calculated molecular weight is 186.19 g/mol.^{[1][3][4][5]}

Data Presentation: Molecular Properties

Property	Value	Citations
Molecular Formula	C ₆ H ₆ N ₂ O ₃ S	[2][3][4][6]
Molecular Weight	186.19 g/mol	[1][3][4][5]
CAS Number	397308-78-0	[1][3][5][6]
IUPAC Name	2-methylsulfanyl-6-oxo-1H-pyrimidine-5-carboxylic acid	[3]

Methodologies for Property Determination

The molecular weight of a chemical compound is a fundamental property derived from its molecular formula. The standard methodology for its determination is as follows:

Experimental Protocol: Molecular Weight Calculation

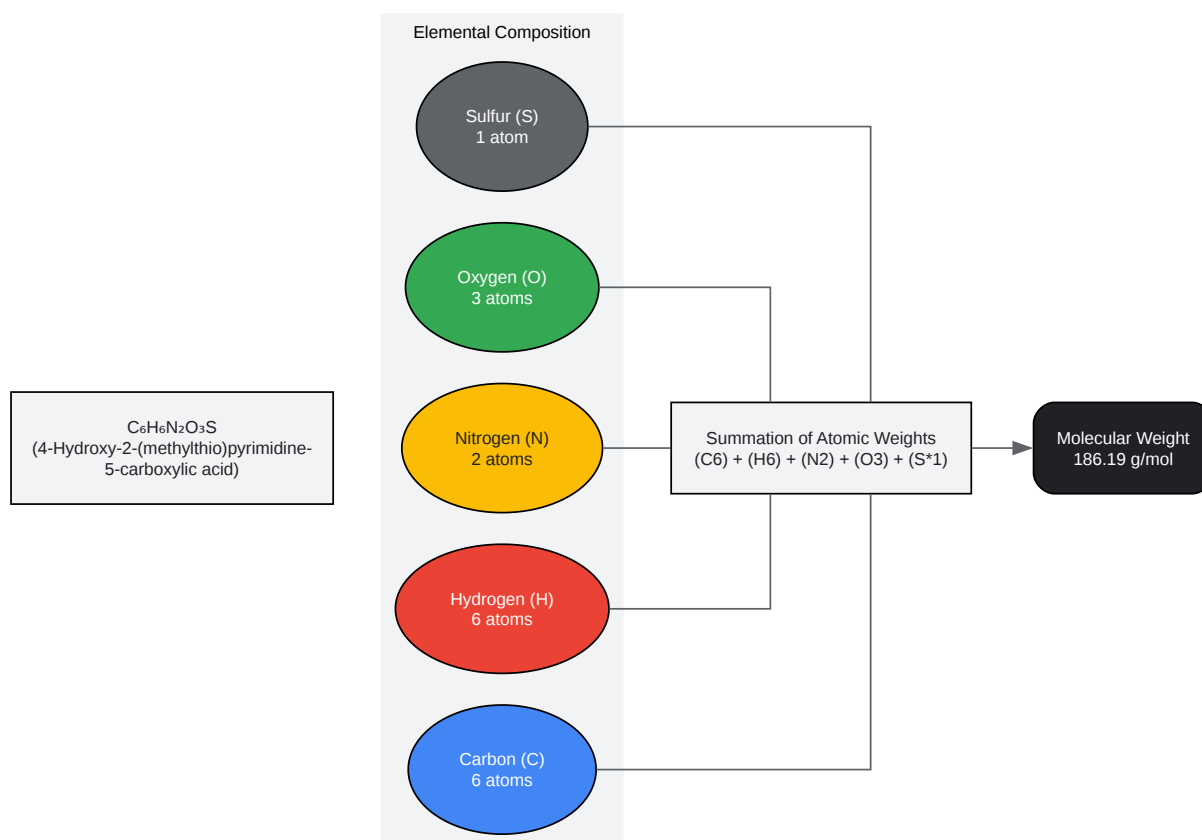
- **Elemental Identification:** Determine the constituent elements of the molecule. For the target compound, these are Carbon (C), Hydrogen (H), Nitrogen (N), Oxygen (O), and Sulfur (S).
- **Atom Count:** Ascertain the number of atoms of each element in a single molecule from the molecular formula (C₆H₆N₂O₃S).
 - Carbon: 6 atoms
 - Hydrogen: 6 atoms
 - Nitrogen: 2 atoms
 - Oxygen: 3 atoms
 - Sulfur: 1 atom
- **Atomic Weight Summation:** Multiply the count of each atom by its standard atomic weight and sum the results.
 - Atomic Weight of C ≈ 12.011 u

- Atomic Weight of H \approx 1.008 u
- Atomic Weight of N \approx 14.007 u
- Atomic Weight of O \approx 15.999 u
- Atomic Weight of S \approx 32.06 u
- Calculation: $(6 * 12.011) + (6 * 1.008) + (2 * 14.007) + (3 * 15.999) + (1 * 32.06) = 186.185$ u.
- Molar Mass Conversion: The resulting molecular mass (in atomic mass units, u) is numerically equivalent to the molar mass in grams per mole (g/mol).

Note: As this is a computational method based on a known chemical formula, further experimental protocols such as mass spectrometry, which would be used to determine the formula and weight of an unknown substance, are not detailed here.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental components of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** and its final calculated molecular weight.



[Click to download full resolution via product page](#)

Caption: Derivation of Molecular Weight from Elemental Composition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid AldrichCPR 397308-78-0 [sigmaaldrich.com]
- 2. chemnet.com [chemnet.com]
- 3. Buy 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid | 397308-78-0 [smolecule.com]
- 4. cenmed.com [cenmed.com]
- 5. 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid AldrichCPR 397308-78-0 [sigmaaldrich.com]
- 6. Thio pyrimidine [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296359#4-hydroxy-2-methylthio-pyrimidine-5-carboxylic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

